

An In-depth Technical Guide to 1-Cyclohexylpropan-2-ol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	1-Cyclohexylpropan-2-ol	
Cat. No.:	B15046462	Get Quote

This technical guide provides comprehensive information on **1-Cyclohexylpropan-2-ol**, intended for researchers, scientists, and professionals in drug development. The document details its chemical identifiers, physical and computed properties, a representative experimental protocol for its synthesis, and a visual workflow of the synthesis process.

Chemical Identity and Properties

1-Cyclohexylpropan-2-ol is a secondary alcohol characterized by a cyclohexyl group attached to a propan-2-ol structure.

IUPAC Name: 1-cyclohexylpropan-2-ol[1] CAS Number: 76019-86-8[1][2][3]

The following table summarizes the key quantitative data for this compound.



Property	Value	Source
Molecular Formula	С9Н18О	[1][2][4]
Molecular Weight	142.24 g/mol	[1][2]
InChI	InChI=1S/C9H18O/c1-8(10)7- 9-5-3-2-4-6-9/h8-10H,2- 7H2,1H3	[1][2]
InChIKey	HJUJYGDGYXVQCZ- UHFFFAOYSA-N	[1][2]
Canonical SMILES	CC(CC1CCCCC1)O	[1]
Topological Polar Surface Area	20.2 Ų	[1]
Rotatable Bond Count	2	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	1	[1]
XLogP3	3.2	[1]

Synthesis of 1-Cyclohexylpropan-2-ol

A common and effective method for the synthesis of **1-Cyclohexylpropan-2-ol** is through the reduction of its corresponding ketone, **1-**cyclohexylpropan-2-one.[1] This reaction is typically achieved using a mild reducing agent such as sodium borohydride (NaBH4) in an alcoholic solvent.

Experimental Protocol: Reduction of 1-Cyclohexylpropan-2-one

This protocol is a representative method for the synthesis of **1-Cyclohexylpropan-2-ol**.

Materials:

• 1-Cyclohexylpropan-2-one



- Sodium borohydride (NaBH4)
- Methanol (or Ethanol)
- Deionized water
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous sodium sulfate (or magnesium sulfate)
- Hydrochloric acid (e.g., 1M HCl), for quenching

Procedure:

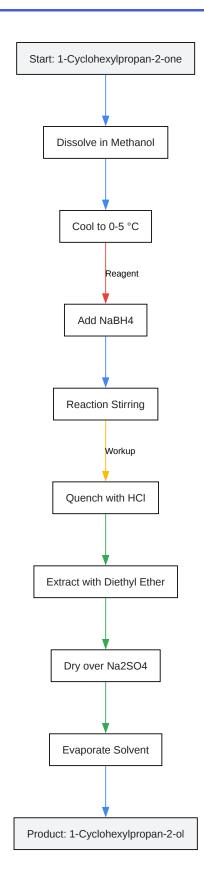
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve 1cyclohexylpropan-2-one in methanol. The flask is then placed in an ice bath to cool the solution to 0-5 °C.
- Addition of Reducing Agent: While stirring the cooled ketone solution, slowly add sodium borohydride in small portions. The molar ratio of NaBH4 to the ketone can be in slight excess to ensure complete reaction.
- Reaction Monitoring: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting ketone spot is no longer visible.
- Quenching: Once the reaction is complete, cautiously add 1M HCl dropwise to the reaction mixture to neutralize any excess NaBH4 and to hydrolyze the borate ester intermediate.
- Workup: Remove the methanol from the mixture under reduced pressure using a rotary evaporator. Add deionized water to the residue and extract the aqueous layer multiple times with diethyl ether.
- Purification: Combine the organic extracts and wash them with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **1-Cyclohexylpropan-2-ol**.
- Further Purification (Optional): If necessary, the crude product can be further purified by column chromatography or distillation.



Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **1-Cyclohexylpropan-2-ol** from **1-cyclohexylpropan-2-one**.





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Caption: Synthesis workflow for 1-Cyclohexylpropan-2-ol.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Cyclohexylpropan-2ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15046462#iupac-name-and-cas-number-for-1cyclohexylpropan-2-ol]

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